

# Role of 80-O16B in endosomal escape of mRNA

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## Compound of Interest

Compound Name: 80-O16B

Cat. No.: B10829782

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## References

- 1. researchgate.net [researchgate.net]
- 2. WO2024216171A2 - Lipid nanoparticles for delivery of agents - Google Patents [patents.google.com]
- 3. US9765022B2 - Disulfide compounds for delivery of pharmaceutical agents - Google Patents [patents.google.com]
- 4. medkoo.com [medkoo.com]
- 5. Tailoring combinatorial lipid nanoparticles for intracellular delivery of nucleic acids, proteins, and drugs - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Role of 80-O16B in endosomal escape of mRNA]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10829782#role-of-80-o16b-in-endosomal-escape-of-mrna]

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